

Personal protective equipment for handling N,N-Diisopropylethylenediamine

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Compound of Interest

Compound Name: *N,N-Diisopropylethylenediamine*

Cat. No.: *B087191*

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Essential Safety and Handling Guide for N,N-Diisopropylethylenediamine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **N,N-Diisopropylethylenediamine** (DIPEA). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key quantitative data for **N,N-Diisopropylethylenediamine** is provided in the table below for easy reference.

Property	Value
CAS Number	4013-94-9[1][2]
Molecular Formula	C8H20N2[2]
Molecular Weight	144.26 g/mol [2]
Boiling Point	169-171 °C
Density	0.798 g/mL at 25 °C
Flash Point	52 °C (125.6 °F) - closed cup
Refractive Index	n20/D 1.4289

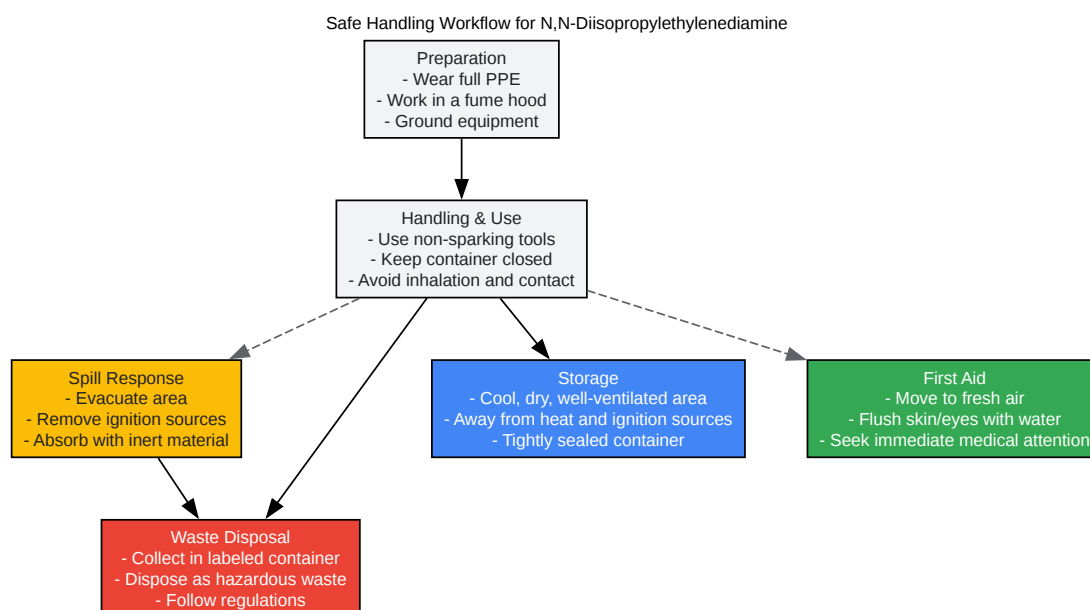
Hazard Identification and Personal Protective Equipment (PPE)

N,N-Diisopropylethylenediamine is a flammable liquid and vapor that can cause severe skin burns and serious eye damage.[2] It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles and a full-face shield. [3][4]
Hand Protection	Chemical-resistant gloves, such as PVC or butyl rubber.[1][3]
Skin and Body Protection	A lab coat or chemical-resistant apron and safety footwear. For large-scale operations, full-body protective clothing may be necessary.[3]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[1] [4][5] If ventilation is inadequate, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors should be used.[4][6]

Workflow for Safe Handling of N,N-Diisopropylethylenediamine

The following diagram outlines the standard operating procedure for safely handling **N,N-Diisopropylethylenediamine** from preparation to disposal.



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Caption: Workflow for handling **N,N-Diisopropylethylenediamine**.

Detailed Experimental Protocol for Handling N,N-Diisopropylethylenediamine

This protocol provides a step-by-step guide for the safe handling of **N,N-Diisopropylethylenediamine** in a laboratory setting.

Preparation and Precautionary Measures

- Ventilation: Always handle **N,N-Diisopropylethylenediamine** in a certified chemical fume hood to ensure adequate ventilation.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Personal Protective Equipment (PPE): Before handling, don the required PPE: chemical safety goggles, a face shield, chemical-resistant gloves, a lab coat, and closed-toe shoes.[\[3\]](#)[\[4\]](#)
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.[\[4\]](#)
- Ignition Sources: Remove all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[\[1\]](#)[\[5\]](#)[\[7\]](#) Use only non-sparking tools.[\[1\]](#)[\[5\]](#)
- Grounding: To prevent static discharge, ensure that all containers and equipment are properly grounded and bonded.[\[1\]](#)[\[7\]](#)

Handling and Usage

- Dispensing: When transferring the chemical, do so slowly to minimize splashing and the generation of vapors. Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)
- Avoid Contact: Avoid all personal contact with the chemical, including inhalation of vapors and direct contact with skin and eyes.[\[3\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the chemical.[\[3\]](#)[\[7\]](#)

Spill Management

- Immediate Action: In the event of a spill, evacuate non-essential personnel from the area.[\[6\]](#)[\[7\]](#)

- Control Vapors: Increase ventilation to the area.
- Containment: For small spills, use an inert absorbent material such as sand, earth, or vermiculite to contain the spill.[1][3][8]
- Cleanup: Use spark-proof tools to collect the absorbed material and place it in a clearly labeled, sealed container for disposal.[1][5] Do not allow the spill to enter drains or waterways.[6][8]

Disposal Plan

- Waste Collection: All waste containing **N,N-Diisopropylethylenediamine** must be collected in a designated, properly labeled, and sealed container.
- Disposal Route: Dispose of the chemical waste through an approved hazardous waste disposal facility.[1] Follow all local, state, and federal regulations for hazardous waste disposal.[9]
- Container Decontamination: Decontaminate empty containers before disposal.

First Aid Procedures

- Inhalation: If vapors are inhaled, immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][7]
- Skin Contact: In case of skin contact, immediately remove all contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[1][7]
- Eye Contact: If the chemical comes into contact with the eyes, flush immediately with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1][7]
- Ingestion: If swallowed, rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]

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